

In-depth Technical Guide: The Elusive "trans-5-Methylhex-2-enoyl-CoA"

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Compound of Interest

Compound Name: *trans-5-methylhex-2-enoyl-CoA*

Cat. No.: B15544662

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A comprehensive review of available scientific literature reveals a significant scarcity of specific data on the chemical properties, experimental protocols, and metabolic significance of **trans-5-methylhex-2-enoyl-CoA**. This technical guide aims to transparently address this information gap and provide context based on structurally related compounds.

While "**trans-5-methylhex-2-enoyl-CoA**" is recognized as a coenzyme A derivative, dedicated research on its specific chemical characteristics, such as its precise molecular weight, melting point, boiling point, and spectroscopic data (NMR, IR, Mass Spectrometry), is not readily available in the public domain. Consequently, a detailed summary of its quantitative data in a structured tabular format cannot be compiled at this time.

Similarly, specific and detailed experimental protocols for the synthesis, purification, and analysis of **trans-5-methylhex-2-enoyl-CoA** are not described in the current body of scientific literature. This includes a lack of information on established laboratory procedures, necessary reagents, and analytical techniques for its characterization.

Context from a Related Molecule: Isovaleryl-CoA

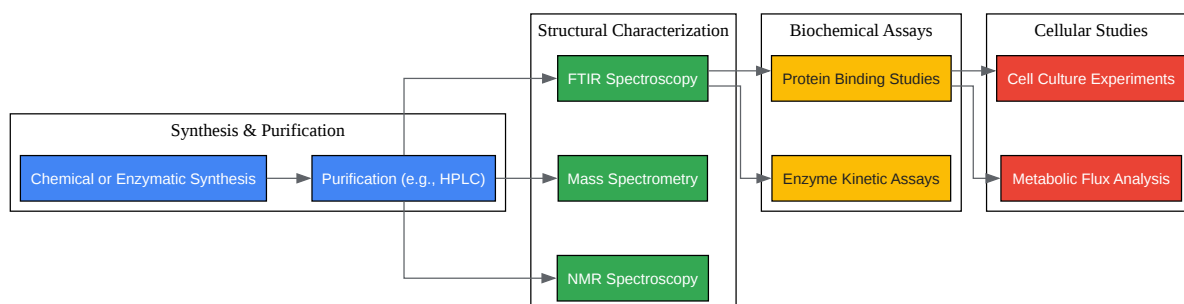
To provide some relevant context, we can examine the closely related and extensively studied molecule, isovaleryl-CoA. Isovaleryl-CoA plays a crucial role in the catabolism of the amino acid leucine. The enzyme isovaleryl-CoA dehydrogenase (IVD) catalyzes the conversion of isovaleryl-CoA to 3-methylcrotonyl-CoA.^{[1][2][3]} Dysfunction of this enzyme leads to the genetic disorder isovaleric acidemia.^{[1][2][3][4][5]}

The study of IVD provides insights into the enzymatic handling of short, branched-chain acyl-CoAs. Structural and functional studies of IVD have elucidated the basis of its substrate specificity, highlighting key amino acid residues within the enzyme's active site that accommodate the branched methyl group of isovaleryl-CoA.[1][2][3][4]

Hypothetical Metabolic Context

Given its structure as an acyl-CoA derivative, **trans-5-methylhex-2-enoyl-CoA** would be logically expected to participate in metabolic pathways involving fatty acid or amino acid metabolism. The "trans-2-enoyl-CoA" moiety is a characteristic intermediate in β -oxidation. However, without direct experimental evidence, its precise role remains speculative.

Below is a hypothetical workflow illustrating the general approach researchers would take to characterize an unknown acyl-CoA derivative like **trans-5-methylhex-2-enoyl-CoA**.



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A generalized experimental workflow for characterizing a novel acyl-CoA derivative.

Conclusion

In conclusion, "**trans-5-methylhex-2-enoyl-CoA**" remains a molecule with limited characterization in the scientific literature. While its structure suggests a role in metabolism, a

lack of dedicated studies means that its chemical properties, the experimental protocols for its study, and its specific biological functions are not yet defined. Future research will be necessary to elucidate the precise nature of this coenzyme A derivative. This document will be updated as new information becomes available.

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